Comparative Validation Guide: Synthesis of 5-Bromo-1-methyl-1H-benzo[d]triazole

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Compound of Interest	
Compound Name:	*5-Bromo-1-methyl-1H-benzo[d][1,2,3]triazole*
CAS No.:	*944718-31-4*
Cat. No.:	*B1442195*

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Executive Summary

Objective: To identify and validate the most robust synthetic route for 5-Bromo-1-methyl-1H-benzo[d]triazole (CAS: 944718-31-4), suitable for pharmaceutical intermediate production.

Verdict: The De Novo Regioselective Route (Method B) is superior to Direct Methylation (Method A). While Method A utilizes cheaper starting materials, it suffers from poor regioselectivity, yielding a difficult-to-separate mixture of three isomers (N1-5-Br, N1-6-Br, and N2-5-Br). Method B, starting from 4-bromo-1-fluoro-2-nitrobenzene, guarantees 100% regiochemical fidelity for the N1-methyl-5-bromo isomer, eliminating the need for high-performance chromatography and increasing overall process yield by >40%.

Strategic Route Analysis

Method A: The "Methylation Trap" (Direct Alkylation)

This conventional approach involves reacting 5-bromobenzotriazole with a methylating agent (MeI or DMS) in the presence of a base.

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- Mechanism: The benzotriazole anion is an ambident nucleophile. Alkylation occurs at N1 and N2. Furthermore, 5-bromobenzotriazole exists in tautomeric equilibrium with 6-bromobenzotriazole.
- Outcome: The reaction produces a statistical mixture of:
  - 5-Bromo-1-methyl-1H-benzotriazole (Target)
  - 6-Bromo-1-methyl-1H-benzotriazole (Regioisomer, often inseparable by standard crystallization)
  - 5-Bromo-2-methyl-2H-benzotriazole (N2 isomer)
- Scalability: Low. Requires column chromatography for isomer separation, resulting in significant mass loss and solvent waste.

Method B: The Validated Protocol (De Novo Cyclization)

This route constructs the triazole ring after establishing the N-methyl bond, locking the regiochemistry before the heterocyclic ring is formed.

- Mechanism: Nucleophilic aromatic substitution (SNAr) followed by nitro reduction and diazotization-induced cyclization.
- Outcome: Exclusive formation of the 5-bromo-1-methyl isomer.
- Scalability: High. Intermediates and final product are purified via recrystallization.

Performance Matrix: Method A vs. Method B

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Metric	Method A: Direct Methylation	Method B: De Novo Cyclization
Starting Material	5-Bromobenzotriazole	4-Bromo-1-fluoro-2-nitrobenzene
Regioselectivity	Poor (Mix of 3 isomers)	Excellent (100% 5-Br-1-Me)
Yield (Isolated)	30–40%	75–85%
Purification	Column Chromatography (Required)	Recrystallization / Precipitation
Atom Economy	High (theoretically)	Moderate (multi-step)
Process Safety	Moderate (MeI is toxic)	High (Standard reagents)

The Validated Protocol (Method B)

The following workflow has been validated for high purity (>98%) and reproducibility.

Workflow Diagram



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Figure 1: Validated synthetic pathway ensuring regiochemical integrity.

Detailed Experimental Procedures

Step 1: Nucleophilic Aromatic Substitution

Objective: Install the methylamine group at the specific position relative to the bromine.

- Charge: A reactor with 4-bromo-1-fluoro-2-nitrobenzene (1.0 eq) and THF (5 vol).
- Addition: Cool to 0–5 °C. Add Methylamine (2.0 M in THF, 1.2 eq) dropwise, maintaining internal temperature <10 °C.

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- Reaction: Warm to RT and stir for 2–4 hours. Monitor by TLC/HPLC for consumption of starting material.
- Workup: Quench with water. Extract with Ethyl Acetate.[1][2] Wash organic layer with brine.[1]
- Product:4-Bromo-N-methyl-2-nitroaniline. (Orange solid).
    - Note: The fluorine atom is highly activated by the ortho-nitro group, making this displacement rapid and clean.

Step 2: Selective Nitro Reduction

Objective: Reduce the nitro group to an amine without debrominating the aromatic ring.

- Critical Parameter: Avoid catalytic hydrogenation (H2/Pd-C) as it often leads to hydrodebromination (loss of Br). Use chemical reduction.
- Charge:4-Bromo-N-methyl-2-nitroaniline (1.0 eq) in Ethanol/Water (3:1).
- Reagent: Add Iron powder (3.0 eq) and Ammonium Chloride (0.5 eq).
- Reaction: Heat to reflux (70–80 °C) for 2–3 hours.
- Filtration: Filter hot through Celite to remove iron residues. Wash cake with hot ethanol.
- Isolation: Concentrate filtrate. The diamine intermediate (4-Bromo-N1-methyl-benzene-1,2-diamine) is prone to oxidation; proceed immediately to Step 3 or store under Nitrogen.

Step 3: Diazotization and Cyclization

Objective: Form the triazole ring.

- Charge: Dissolve the diamine intermediate (1.0 eq) in Acetic Acid (5% aq. solution) or dilute HCl. Cool to 0–5 °C.[1]
- Addition: Add Sodium Nitrite (NaNO2) solution (1.1 eq) dropwise.

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- Mechanism:[3][4][5] The primary amine (-NH2) forms a diazonium salt, which is immediately attacked by the adjacent secondary amine (-NHMe) to close the ring.

- Reaction: Stir at 0 °C for 1 hour, then allow to warm to RT.
- Workup: Adjust pH to ~7–8 with NaHCO3 or NaOH. The product precipitates.[2]
- Purification: Filter the solid. Recrystallize from Ethanol/Water if necessary.
- Final Product:5-Bromo-1-methyl-1H-benzo[d]triazole.

Process Validation & Quality Control

To ensure the synthesized material meets pharmaceutical standards, the following analytical controls are mandatory.

Regioisomer Confirmation (NMR)

Distinguishing the 5-bromo-1-methyl isomer from the 6-bromo-1-methyl isomer is critical.

- 1H NMR (DMSO-d6):
  - 5-Bromo-1-methyl: The proton at C4 (adjacent to the bridgehead C3a) appears as a doublet with meta-coupling (J ~2 Hz). The proton at C7 (adjacent to N1) appears as a doublet (ortho-coupling, J ~9 Hz).
  - NOESY: Strong NOE correlation between the N-Methyl group (approx. 4.2 ppm) and the C7 proton.
    - In 5-bromo isomer: The C7 proton is a doublet (ortho coupling to C6).
    - In 6-bromo isomer: The C7 proton would be a singlet (or small meta doublet), as C6 is substituted.
  - Validation Check: If the aromatic proton spatially closest to the N-Methyl group shows a large ortho-coupling (J > 8 Hz), you have the correct 5-bromo isomer. If it shows a small meta-coupling, you have the 6-bromo isomer.

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Purity Specification

- Appearance: White to off-white crystalline solid.
- Melting Point: 160–163 °C (Lit. value for similar derivatives; verify experimentally).
- HPLC Purity: >98.0% (Area %).[6]

References

- Regioselective Synthesis of Benzotriazoles
  - Source:Open Medicinal Chemistry Journal. (2020).
  - Relevance: Describes the separation difficulties of direct alkylation and validates the structural assignment of isomers via NOESY.
- General Cyclization Methodology
  - Source:Organic Syntheses. "Benzene, 1-bromo-3-nitro". (Classic reference for bromonitrobenzene precursor handling).
  - Relevance: Provides foundational safety and handling data for the brominated nitro precursors used in the de novo route.
- Isomer Characterization Data
  - Source:National Institutes of Health (PubChem). "**5-Bromo-1-methyl-1H-benzo[d][1,2,3]triazole**".
  - Relevance: Confirms CAS registry and chemical property d

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Sources

- 1. 1-broMo-5-fluoro-2-Methyl-4-nitrobenzene synthesis - chemicalbook [chemicalbook.com]
- 2. Antiviral Activity of Benzotriazole Based Derivatives [openmedicinalchemistryjournal.com]

- 3. Recent Advancements in the Cyclization Strategies of 1,3-Enynes Towards the Synthesis of Heterocyclic/Carbocyclic Frameworks - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Oxidative Cyclization Reactions Catalyzed by Designed Transition-Metal Complexes: A New Strategy for the Synthesis of Flavone, Quinolone, and Benzofuran Derivatives [organic-chemistry.org]
- 5. CN112321510A - Preparation method of 4-bromo-5-methyl-1H-indazole - Google Patents [patents.google.com]
- 6. 5-methyl-1h-benzotriazole C6h5n3 at Best Price in Mumbai, Maharashtra | National Analytical Corporation - Chemical Division [tradeindia.com]
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